

Safe Disposal of Modoflaner: A Procedural Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Modoflaner*

Cat. No.: *B3321297*

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This document provides essential safety and logistical information for the proper handling and disposal of **Modoflaner** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and environmental protection. **Modoflaner** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects, necessitating its management as hazardous waste.[1]

Immediate Safety and Handling

Before handling **Modoflaner**, it is imperative to be familiar with its hazards and to use appropriate personal protective equipment (PPE).

1.1 Required Personal Protective Equipment (PPE) All personnel handling **Modoflaner** must use the following PPE to minimize exposure:[1]

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Chemical-resistant protective gloves.
- Body Protection: Impervious laboratory coat or clothing.
- Respiratory Protection: A suitable respirator should be used when handling the powder form to avoid dust formation and inhalation.[1]

1.2 Engineering Controls Always handle **Modoflaner** in a well-ventilated area.[1] A chemical fume hood is recommended. An accessible safety shower and eyewash station must be

available.^[1]

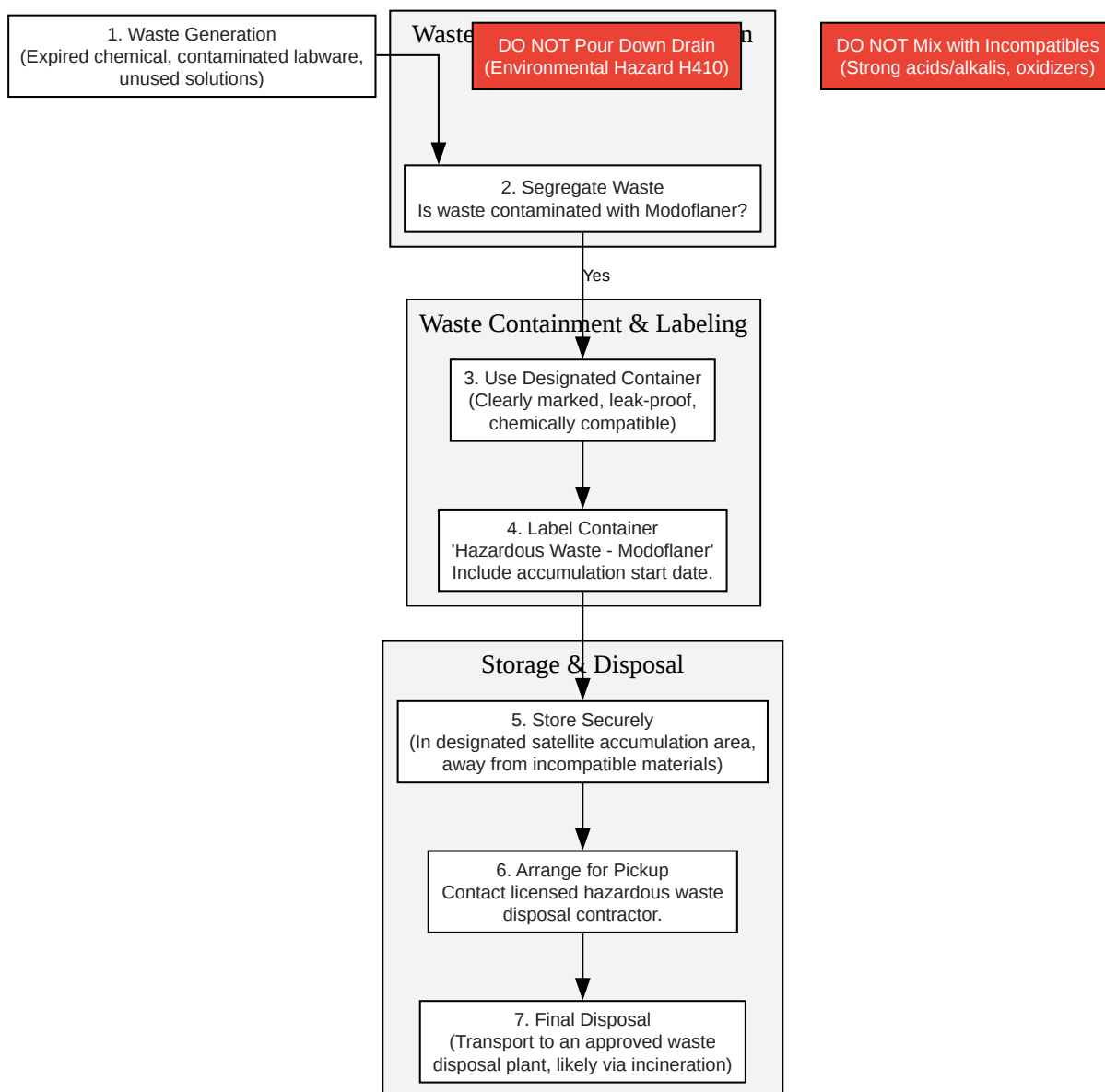
Quantitative Data and Chemical Properties

The following table summarizes key quantitative and chemical properties of **Modoflaner**.

Property	Data	Reference
CAS Number	1331922-53-2	^[1]
Molecular Formula	C23H10F12IN3O2	^[2] ^[3]
Molecular Weight	715.23 g/mol	^[1]
Appearance	Solid powder	^[2]
Solubility	Soluble in DMSO (e.g., 10 mM or 90.0 mg/mL)	^[2] ^[3]
Storage (Powder)	Store at -20°C for long-term stability (up to 3 years).	^[3]
Storage (In Solvent)	Store at -80°C for up to 6 months.	^[4] ^[5]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	^[1]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	^[1]

Modoflaner Disposal Workflow

The following diagram outlines the required step-by-step process for the safe disposal of **Modoflaner** waste.



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Caption: Workflow for the safe segregation, containment, and disposal of **Modoflaner** hazardous waste.

Standard Operating Procedure: Disposal of Modoflaner Waste

This procedure details the step-by-step process for disposing of materials contaminated with **Modoflaner**. This includes pure (expired) chemical, solutions, and contaminated labware.

Objective: To ensure the safe and compliant disposal of **Modoflaner** waste streams.

4.1. Waste Segregation and Collection

- Identify Waste: Identify all waste streams containing **Modoflaner**. This includes:
 - Unused or expired solid **Modoflaner**.
 - Aqueous and solvent-based solutions containing **Modoflaner**.
 - Contaminated materials (e.g., pipette tips, gloves, vials, absorbent pads).
- Segregate at Source: Do not mix **Modoflaner** waste with non-hazardous laboratory trash.
- Use Approved Containers: Collect all **Modoflaner** waste in a dedicated, leak-proof hazardous waste container that is chemically compatible with the solvents used.

4.2. Container Labeling and Storage

- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the name "**Modoflaner**," and a description of the contents (e.g., "**Modoflaner** in DMSO," "Solid **Modoflaner** Waste").
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- Secure Storage: Keep the waste container sealed when not in use. Store it in a designated satellite accumulation area within the laboratory, away from incompatible materials.^[1]

4.3. Spill Management

- Evacuate and Ventilate: In case of a spill, evacuate non-essential personnel and ensure the area is well-ventilated.[1]
- Use Full PPE: Don appropriate PPE before attempting to clean the spill.[1]
- Containment: Prevent the spill from spreading or entering drains or water courses.[1]
- Cleanup: Absorb liquid spills with an inert, non-combustible material such as diatomite or universal binders.[1] Carefully sweep up solid spills, avoiding dust generation.
- Dispose of Cleanup Material: Collect all contaminated cleanup materials and place them in the designated **Modoflaner** hazardous waste container.[1]

4.4. Final Disposal

- Professional Disposal: The final disposal of **Modoflaner** waste must be conducted by a licensed and approved hazardous waste disposal company.[1]
- Regulatory Compliance: Disposal must adhere to all federal, state, and local regulations, such as those outlined by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[6][7][8]
- Prohibited Actions:
 - NEVER dispose of **Modoflaner** down the drain.[7][9] Its high aquatic toxicity poses a significant environmental risk.[1]
 - NEVER dispose of **Modoflaner** in regular trash.
 - NEVER attempt to neutralize **Modoflaner** with strong acids, alkalis, or oxidizing agents without a validated deactivation protocol, as this could lead to hazardous reactions.[1]

Protocol: Decontamination of Non-Disposable Glassware

This protocol provides a general methodology for decontaminating glassware that has been in contact with **Modoflaner**. Note: This procedure should be validated for effectiveness under

specific laboratory conditions. The rinsate generated is considered hazardous waste.

Objective: To effectively remove **Modoflaner** residues from non-disposable laboratory glassware prior to routine cleaning.

Materials:

- Appropriate organic solvent in which **Modoflaner** is soluble (e.g., DMSO, followed by ethanol or acetone).
- Designated hazardous waste container for liquid rinsate.
- Full PPE as described in Section 1.1.

Procedure:

- Initial Rinse (in fume hood):
 - Rinse the glassware surface three times with a small amount of an appropriate organic solvent (e.g., technical-grade ethanol or acetone) to remove the bulk of the **Modoflaner** residue.
 - Collect all rinsate in the designated hazardous waste container labeled for **Modoflaner**.
- Soaking (Optional, for heavy contamination):
 - If necessary, soak the glassware in the chosen solvent for a period determined by internal validation (e.g., 1-2 hours).
 - Decant the soaking solvent into the hazardous waste container.
- Aqueous Wash:
 - Wash the glassware with a standard laboratory detergent and water.
 - Perform a final rinse with deionized water.
- Drying:

- Allow the glassware to air-dry in a well-ventilated area or dry in an oven as per standard laboratory procedures.
- Waste Disposal:
 - Ensure all solvent rinsate is collected and disposed of as hazardous waste according to the procedures in Section 4.^[1]

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